

Application Notes and Protocols for 3-Methoxypicolinimidamide Hydrochloride in Catalysis

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Compound of Interest

Compound Name: *3-Methoxypicolinimidamide hydrochloride*

Cat. No.: B1455288

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Introduction: The Emergence of Electron-Rich Picolinimidamide Ligands in Modern Catalysis

In the landscape of contemporary drug discovery and functional materials science, the development of robust and versatile catalytic methods for the construction of carbon-carbon and carbon-heteroatom bonds is of paramount importance.^[1] Nickel-catalyzed cross-coupling reactions have emerged as a powerful alternative to traditional palladium-based systems, offering unique reactivity profiles and economic advantages.^{[2][3]} The success of these transformations is intrinsically linked to the rational design of supporting ligands, which modulate the electronic and steric properties of the metal center, thereby dictating catalytic activity and selectivity.^[2]

Within this context, picolinimidamide derivatives have garnered significant attention as a class of tunable, bidentate nitrogen-donor ligands.^[3] **3-Methoxypicolinimidamide hydrochloride**, the subject of this guide, belongs to this promising family. The strategic placement of an electron-donating methoxy group on the pyridine ring is anticipated to enhance the electron density at the nickel center. This electronic enrichment is crucial as it can facilitate the rate-determining oxidative addition step in many catalytic cycles, leading to faster reaction times and improved efficiency, potentially at lower reaction temperatures.^[1]

These application notes provide a comprehensive overview of the utility of **3-Methoxypicolinimidamide hydrochloride** as a ligand in nickel-catalyzed cross-coupling reactions, with a focus on practical, field-proven protocols for researchers, scientists, and drug development professionals.

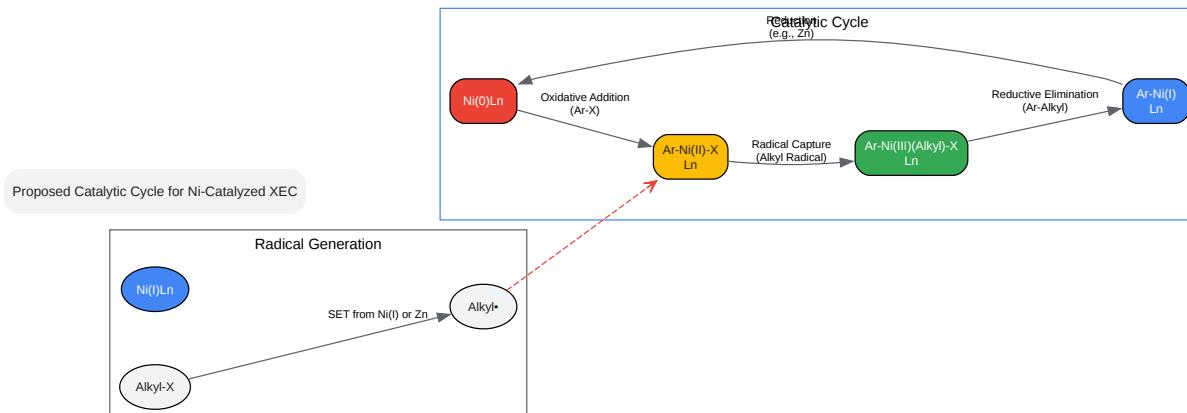
Core Application: Nickel-Catalyzed Reductive Cross-Electrophile Coupling

A primary application for **3-Methoxypicolinimidamide hydrochloride** is in nickel-catalyzed reductive cross-electrophile coupling (XEC) reactions.^[4] This strategy offers a significant advantage over traditional cross-coupling methods by avoiding the pre-formation of organometallic reagents, which can be sensitive and challenging to prepare.^[4] In a typical XEC reaction, two different electrophiles, such as an aryl halide and an alkyl halide, are coupled in the presence of a nickel catalyst and a stoichiometric reductant.

The 3-Methoxypicolinimidamide ligand plays a critical role in stabilizing the nickel catalytic species and promoting the desired cross-selectivity over undesired homocoupling pathways.

Visualizing the Catalytic Cycle

The following diagram illustrates a plausible catalytic cycle for the nickel-catalyzed reductive cross-coupling of an aryl bromide with an alkyl halide, employing a picolinimidamide ligand.



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